

# IUPAC name and chemical structure of 3,5-Dimethoxybenzoyl chloride

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## Compound of Interest

Compound Name: 3,5-Dimethoxybenzoyl chloride

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## An In-depth Technical Guide to 3,5-Dimethoxybenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3,5-Dimethoxybenzoyl chloride**, a valuable reagent in organic synthesis, particularly in the development of pharmaceutical compounds. This document details its chemical identity, physical properties, and a standardized protocol for its synthesis, aimed at professionals in research and drug development.

### Chemical Identity and Structure

IUPAC Name: **3,5-dimethoxybenzoyl chloride**[\[1\]](#)

Canonical SMILES: COC1=CC(=CC(=C1)C(=O)Cl)OC[\[1\]](#)

Chemical Structure:

The structure of **3,5-Dimethoxybenzoyl chloride** is characterized by a benzene ring substituted with two methoxy groups at positions 3 and 5, and a benzoyl chloride group at position 1.

### Physicochemical Properties

A summary of the key quantitative data for **3,5-Dimethoxybenzoyl chloride** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	200.62 g/mol	<a href="#">[2]</a>
Appearance	Solid	<a href="#">[2]</a>
Melting Point	43-46 °C	<a href="#">[2]</a>
Boiling Point	157-158 °C at 16 mmHg	<a href="#">[2]</a>
CAS Number	17213-57-9	<a href="#">[2]</a>

## Experimental Protocol: Synthesis of 3,5-Dimethoxybenzoyl Chloride

This section details a common and effective method for the synthesis of **3,5-Dimethoxybenzoyl chloride** from 3,5-dimethoxybenzoic acid.

**Reaction Principle:** The synthesis involves the conversion of a carboxylic acid (3,5-dimethoxybenzoic acid) to an acyl chloride using thionyl chloride (SOCl<sub>2</sub>) as the chlorinating agent. A catalytic amount of dimethylformamide (DMF) is often used to facilitate the reaction.

**Materials:**

- 3,5-dimethoxybenzoic acid (72.9 g)
- Toluene (320 ml)
- Thionyl chloride (40 ml)
- Dimethylformamide (DMF) (2 drops)

**Procedure:**

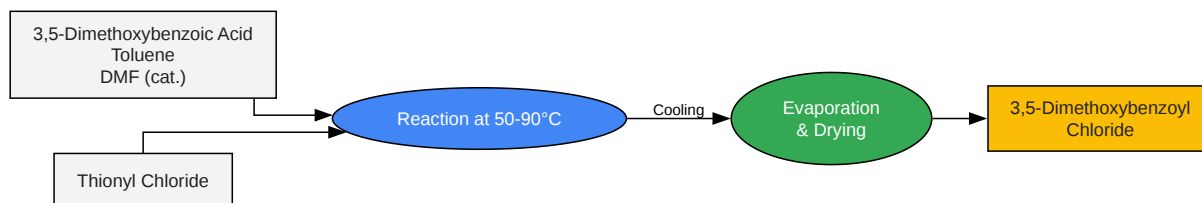
- Suspend 72.9 g of 3,5-dimethoxybenzoic acid in 320 ml of toluene in a reaction flask.
- Add 2 drops of dimethylformamide to the suspension.
- Heat the suspension to 50 °C.
- Add 40 ml of thionyl chloride dropwise over a period of 10 minutes, maintaining the temperature at 50 °C.
- After the addition is complete, heat the reaction mixture to 90 °C. A vigorous evolution of gas (HCl and SO<sub>2</sub>) will be observed.
- Stir the mixture at 90 °C for 2 hours to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature.
- Concentrate the solution by removing the toluene and excess thionyl chloride using a rotary evaporator.
- To ensure complete removal of thionyl chloride, add fresh toluene and repeat the evaporation step.
- Dry the resulting oily residue under a high vacuum for 15 minutes to yield **3,5-dimethoxybenzoyl chloride**.[\[3\]](#)

#### Characterization Data:

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, 90 MHz): Spectral data is available for the synthesized compound.[\[1\]](#)
- IR Spectrum: The infrared spectrum of **3,5-Dimethoxybenzoyl chloride** is available and can be used for structural confirmation.[\[4\]](#)

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3,5-Dimethoxybenzoyl chloride**.



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Caption: Synthesis of **3,5-Dimethoxybenzoyl chloride**.

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